

SU-13197: An Obscure Antiarrhythmic Agent with Limited Public Data

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Compound of Interest

Compound Name: **SU-13197**

Cat. No.: **B13448160**

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Efforts to compile an in-depth technical guide on the discovery, history, and mechanism of **SU-13197** have revealed a significant scarcity of publicly available scientific literature. The available information is largely confined to a single study from the late 1960s, positioning **SU-13197** as a historical footnote in cardiovascular pharmacology rather than a well-characterized compound suitable for a detailed whitepaper for researchers and drug development professionals.

Our comprehensive search for data on **SU-13197** yielded a primary reference to a 1968 publication in the *Journal of Pharmacology and Experimental Therapeutics*. This study, titled "Electrophysiologic effects of 3-(p-chlorophenyl)-(2-imadazolin-2-yl-methyl)-1,2,3,4-tetrahydro-1-benzepine hydrochloride (**SU-13197**), a new antiarrhythmic agent," describes the compound's effects on cardiac electrophysiology in animal models.^[1] The research suggests that **SU-13197** was investigated for its potential to correct irregular heart rhythms.

However, beyond this initial characterization, the trail of public scientific data on **SU-13197** runs cold. There is a notable absence of information regarding:

- Discovery and Synthesis: Details of the initial discovery and the chemical synthesis process for **SU-13197** are not readily available in the public domain.
- Mechanism of Action: While identified as an antiarrhythmic agent, the specific molecular targets and the precise mechanism by which **SU-13197** exerts its effects are not elaborated upon in the available literature.

- **Signaling Pathways:** Consequently, there is no information on the intracellular signaling pathways that may be modulated by this compound.
- **Quantitative Data:** Crucial quantitative metrics for drug development professionals, such as IC₅₀ (half-maximal inhibitory concentration) and Ki (inhibition constant) values, which are essential for understanding a compound's potency and binding affinity, are not reported in the accessible literature.
- **Experimental Protocols:** Detailed experimental methodologies for assays related to **SU-13197**, beyond the electrophysiological studies from 1968, are absent.

The lack of follow-up research and data subsequent to the initial 1968 study strongly suggests that **SU-13197** did not advance significantly through the drug development pipeline. It is common for compounds to be initially investigated and subsequently abandoned for a variety of reasons, including lack of efficacy, adverse effects, or the emergence of more promising alternatives.

Due to this profound lack of foundational data, it is not possible to construct the requested in-depth technical guide with structured data tables, detailed experimental protocols, and visualizations of signaling pathways. The historical nature of the available information precludes a meaningful analysis for a contemporary scientific and research audience.

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References

- 1. Electrophysiologic effects of 3-(p-chlorophenyl)-(2-imadazolin-2-yl-methyl)-1,2,3,4-tetrahydro-1-benzepine hydrochloride (SU-13197), a new antiarrhythmic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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